

Personal protective equipment for handling 5-Acetyl-2-methylpyridine

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Compound of Interest

Compound Name: 5-Acetyl-2-methylpyridine

Cat. No.: B016504

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Essential Safety and Handling Guide for 5-Acetyl-2-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for handling **5-Acetyl-2-methylpyridine** (CAS No. 36357-38-7). The following guidelines are based on available data for this compound and general safety protocols for similar pyridine derivatives. A complete Safety Data Sheet (SDS) for **5-Acetyl-2-methylpyridine** was not publicly available at the time of this writing. Therefore, it is imperative to obtain a substance-specific SDS from your supplier before handling this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

While specific hazard classifications for **5-Acetyl-2-methylpyridine** are not fully documented in publicly available resources, it is prudent to treat it as a potentially hazardous substance. Based on the data for structurally similar compounds, it may be combustible, harmful if swallowed, and cause skin and eye irritation. The following PPE is mandatory when handling this chemical:

- Eye Protection: Chemical safety goggles or a face shield.

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene).
- **Skin and Body Protection:** A lab coat or chemical-resistant apron. Full-body protection should be considered for larger quantities or in case of potential splashing.
- **Respiratory Protection:** Use in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

Quantitative Data Summary

The following table summarizes the available quantitative data for **5-Acetyl-2-methylpyridine**. Note the absence of critical safety data, which underscores the importance of obtaining a supplier-specific SDS.

Property	Value	Source
Molecular Formula	C ₈ H ₉ NO	-
Molecular Weight	135.16 g/mol	-
Appearance	Colorless to pale-yellow oil	
Boiling Point	Approximately 240-242 °C	
Density	Approximately 1.03 g/cm ³	
Solubility	Soluble in many organic solvents (e.g., ethanol, ether, chloroform). Poor solubility in water.	
Flash Point	Data not available	-
Autoignition Temperature	Data not available	-
Exposure Limits (OEL)	Data not available	-

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for minimizing exposure and ensuring safety.

3.1. Pre-Operational Checks:

- Obtain and review the supplier-specific SDS for **5-Acetyl-2-methylpyridine**.
- Ensure the work area is clean and uncluttered.
- Verify that a chemical fume hood is functioning correctly.
- Locate the nearest emergency eyewash station and safety shower.
- Assemble all necessary PPE and ensure it is in good condition.
- Have appropriate spill control materials readily available (e.g., absorbent pads, sand).

3.2. Handling Procedure:

- Don all required PPE before entering the designated handling area.
- Conduct all handling of **5-Acetyl-2-methylpyridine** within a certified chemical fume hood.
- Ground all equipment to prevent static discharge, as the substance may be combustible.
- When transferring the chemical, use a funnel and work slowly to avoid splashing.
- Keep the container tightly closed when not in use.
- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the work area.

3.3. Post-Handling:

- Wipe down the work surface with an appropriate solvent and then with soap and water.
- Decontaminate any equipment used.

- Remove PPE in the correct order to avoid cross-contamination.
- Wash hands thoroughly with soap and water.

Disposal Plan

All waste containing **5-Acetyl-2-methylpyridine** must be treated as hazardous waste.

4.1. Waste Collection:

- Collect all waste, including unused product, contaminated consumables (e.g., pipette tips, wipes), and cleaning materials, in a designated, properly labeled, and sealed hazardous waste container.
- Do not mix with other waste streams unless compatibility has been confirmed.

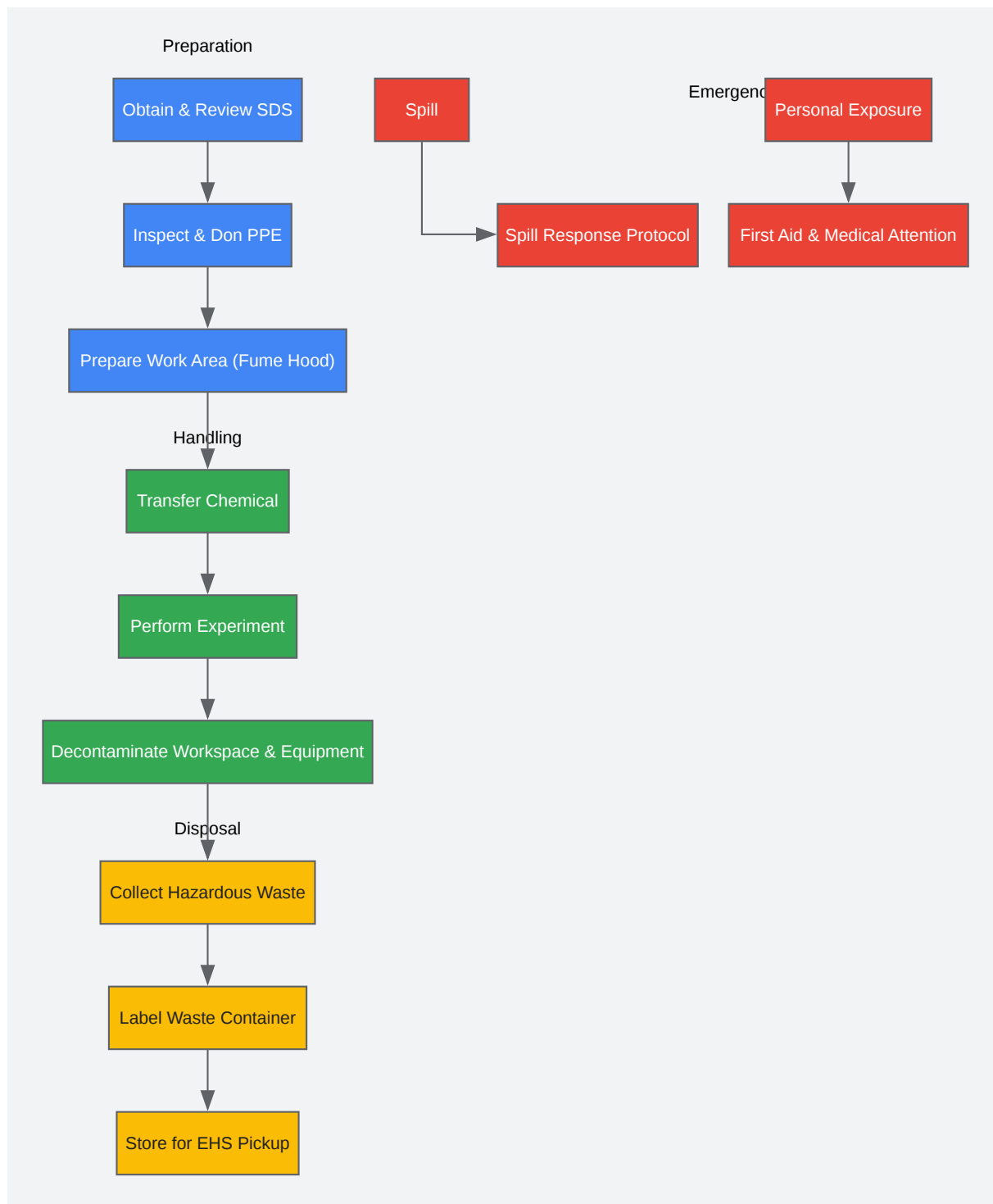
4.2. Disposal Procedure:

- Dispose of the hazardous waste through your institution's environmental health and safety (EHS) office.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Do not pour **5-Acetyl-2-methylpyridine** down the drain or dispose of it in regular trash.

Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

- Spill: Evacuate the area. Wear appropriate PPE. Contain the spill using absorbent materials. Collect the absorbed material into a sealed container for hazardous waste disposal. Ventilate the area.



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Caption: Workflow for handling and disposal of **5-Acetyl-2-methylpyridine**.

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